

O-Phospho-DL-threonine: A Technical Guide to its Function in Biological Systems

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Compound of Interest

Compound Name: *O-Phospho-DL-threonine*

Cat. No.: *B1583387*

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Abstract

O-Phospho-DL-threonine is a racemic mixture of the D- and L-isomers of phosphothreonine. In biological systems, the L-enantiomer, O-phospho-L-threonine, is a crucial post-translational modification that governs a vast array of cellular processes. This technical guide provides an in-depth exploration of the functional roles of O-phospho-L-threonine, with a focus on its involvement in signal transduction and cell cycle regulation. We present quantitative data on its interactions, detailed experimental protocols for its use in research, and visualizations of key biological pathways and experimental workflows.

Introduction: Chirality and Biological Relevance

O-Phospho-DL-threonine is a synthetically available amino acid derivative. As a racemic mixture, it contains equal amounts of O-phospho-D-threonine and O-phospho-L-threonine. Biological systems, however, exhibit a high degree of stereospecificity. Protein synthesis and the vast majority of enzymatic processes exclusively utilize the L-isomers of amino acids. Consequently, the biological functions described in this guide are primarily attributed to O-phospho-L-threonine, which is incorporated into proteins through post-translational modification.

The D-isomer, O-phospho-D-threonine, is not naturally incorporated into proteins and its biological effects are not well-characterized. It is often considered biologically inactive or may

act as a competitive inhibitor of enzymes that recognize the L-isomer.

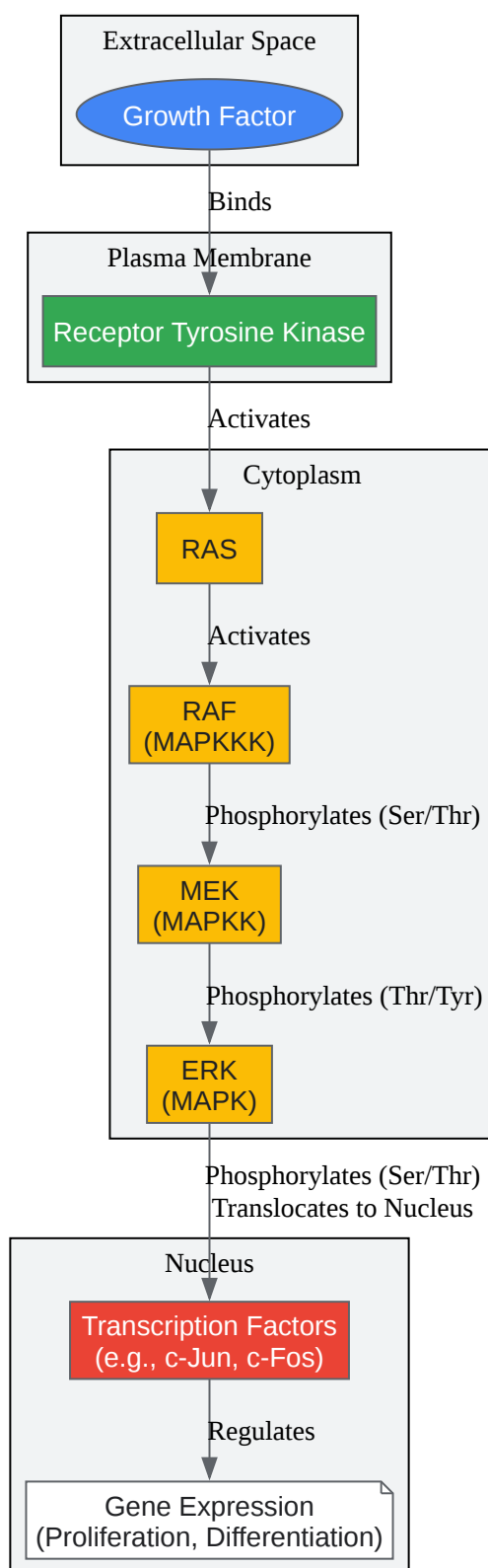
The phosphorylation of threonine residues is a reversible process orchestrated by protein kinases and phosphatases. Kinases catalyze the transfer of a phosphate group from ATP to the hydroxyl group of a threonine residue, while phosphatases remove it. This dynamic interplay acts as a molecular switch, modulating protein function, localization, and interaction with other molecules.

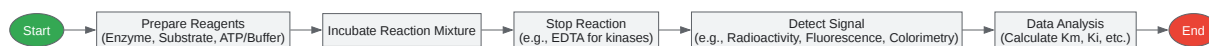
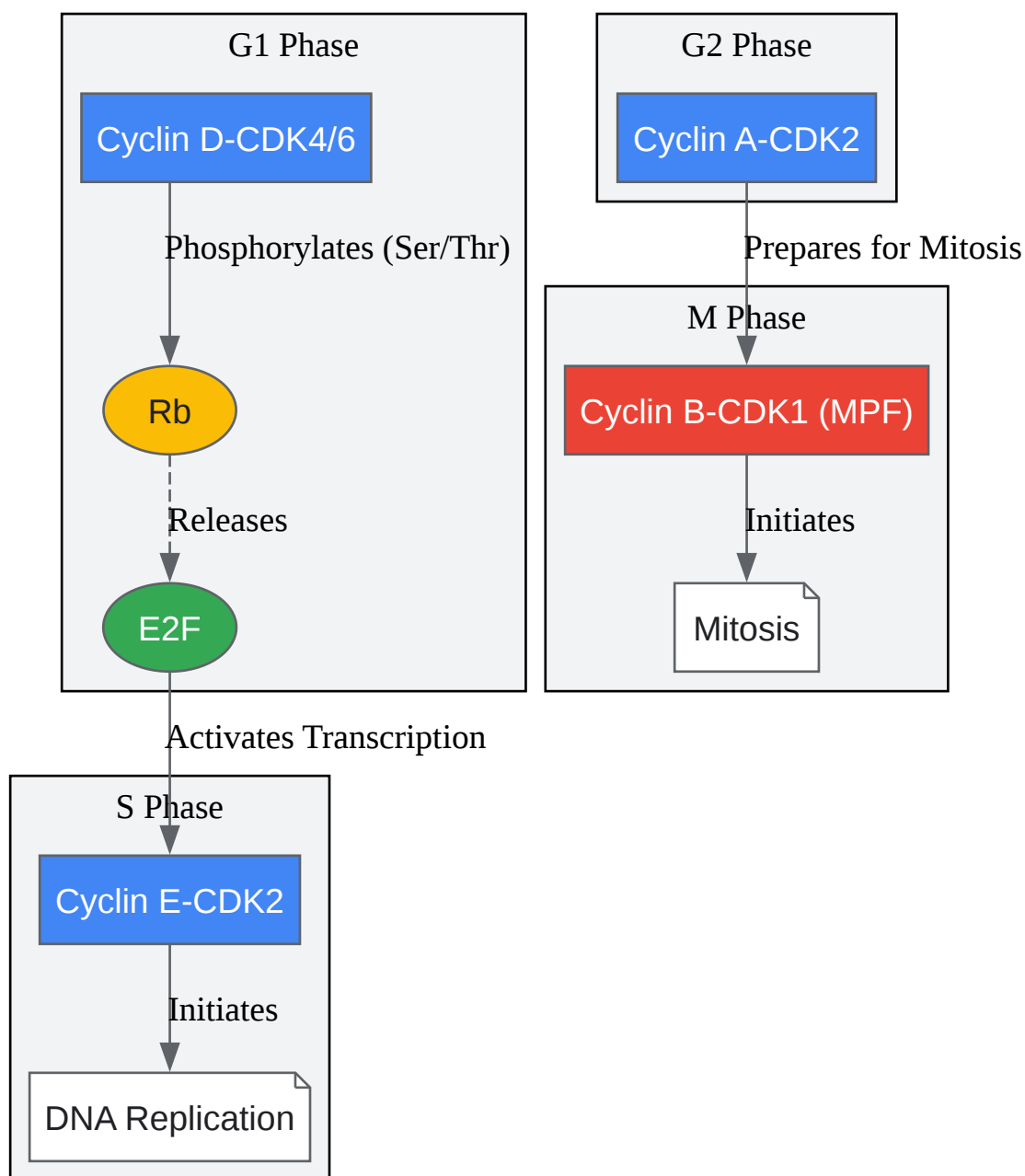
Functional Roles of O-Phospho-L-threonine in Biological Systems

The addition of a phosphate group to a threonine residue introduces a significant negative charge and increases the size of the side chain. This can lead to conformational changes in the protein, creating or disrupting binding sites for other proteins and modulating enzymatic activity.

Central Role in Signal Transduction: The MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is a highly conserved signaling cascade that transduces extracellular signals to the cell nucleus, regulating processes such as cell proliferation, differentiation, and apoptosis. The pathway consists of a series of protein kinases that sequentially phosphorylate and activate one another. Phosphorylation of specific threonine and tyrosine residues is essential for the activation of key kinases in this cascade, such as MEK and ERK.





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